

# Physicochemical Properties & Preparation Guidelines

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## Compound Focus: 3-O-Methylellagic acid

CAS No.: 51768-38-8

Cat. No.: S1953689

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Understanding the properties of **3-O-Methylellagic acid** is the first step in preventing precipitation.

Property	Value / Description
Molecular Formula	C <sub>15</sub> H <sub>8</sub> O <sub>8</sub> [1]
Molecular Weight	316.22 g/mol [1]
CAS Number	51768-38-8 [1]
Appearance	Solid powder at room temperature [1]
Log P	1.62 [1]
Hydrogen Bond Donors	3 [1]
Hydrogen Bond Acceptors	8 [1]

## Stock Solution Formulation Data

Supplier-recommended formulations for preparing a 10 mM stock solution are detailed below [1].

Injection Formulation	Solvent Composition	Notes
Formulation 1	10% DMSO → 50% Tween 80 → 850µL Saline	Standard for IP/IV/IM/SC injection
Formulation 2	10% DMSO → 40% PEG300 → 5% Tween 80 → 45% Saline	Alternative injection formulation
Formulation 3	10% DMSO → 90% Corn Oil	Simple oil-based formulation
Oral Formulation 1	Suspension in 0.5% CMC Na	Standard for oral administration

#### Preparation Notes:

- **Solvent Priority:** The supplier suggests trying **DMSO** first for stock solution preparation. If unsuccessful, other solvents like water, ethanol, or DMF can be attempted [1].
- **Handling:** Use minute amounts of product initially to avoid sample loss during solubility testing [1].
- **Storage:** Prepared stock solutions can be stored at -80°C for 6 months or -20°C for 1 month. Avoid repeated freeze-thaw cycles [1].

## Troubleshooting Precipitation: A Step-by-Step Workflow

This workflow outlines a systematic approach to diagnose and resolve precipitation issues.

## Key Considerations for Researchers

- **General Precipitation Causes:** Precipitation in biological solutions is often caused by **temperature shifts** (e.g., moving a solution from cold to warm environments), water loss through evaporation, or interactions between media components like calcium salts and metals [2].
- **Analytical Context vs. Biological Assays:** The characterization of **3-O-Methylelagic acid** in plant extracts often uses **UPLC-Q-TOF-MS** with methanol-based solvents [3]. While excellent for analytics, these methods don't always translate directly to biocompatible formulations for cell-based assays.

- **Start Simple:** Before moving to complex formulations, ensure you have followed the basic preparation steps correctly, as oversights in simple procedures are a common source of problems.

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## References

1. 3-O-Methylelagic acid | Bacterial | 51768-38-8 [[invivochem.com](https://www.invivochem.com)]
2. Common Cell Culture Problems: Precipitates [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
3. Chemical constituent characterization and determination of ... [[frontiersin.org](https://www.frontiersin.org)]

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